

An In-depth Technical Guide on the Toxicological Profile of Eugenyl Acetate

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Compound of Interest

Compound Name: *Eugenyl Acetate*

Cat. No.: *B1666532*

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Executive Summary

Eugenyl acetate, a key component of clove oil, is widely utilized in the flavor, fragrance, and pharmaceutical industries. This document provides a comprehensive toxicological profile of **eugenyl acetate**, drawing from a range of in vitro and in vivo studies. The safety assessment of **eugenyl acetate** is significantly influenced by its rapid hydrolysis to eugenol and acetic acid upon exposure. Consequently, much of its toxicological profile is understood through data on eugenol and its isomer, isoeugenol. This guide summarizes key toxicological endpoints, presents quantitative data in structured tables, details experimental methodologies, and provides visual representations of metabolic pathways and experimental workflows to facilitate a thorough understanding of the safety of **eugenyl acetate**.

Chemical Identity

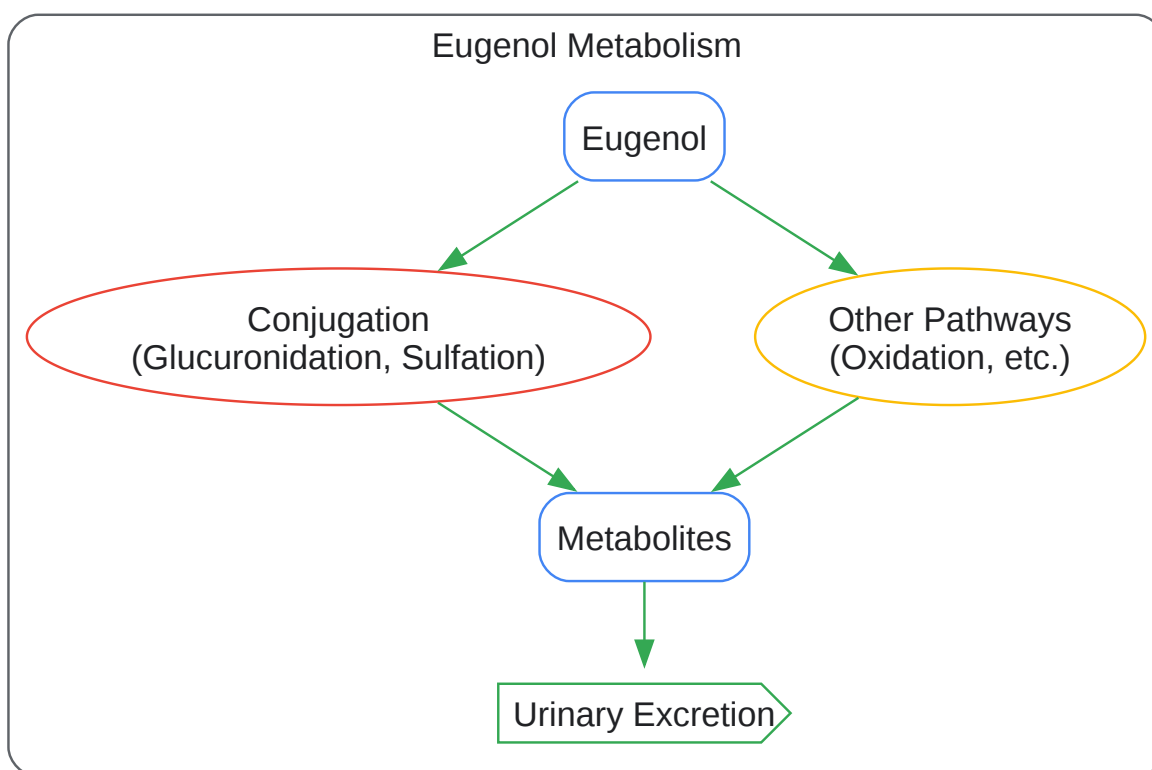
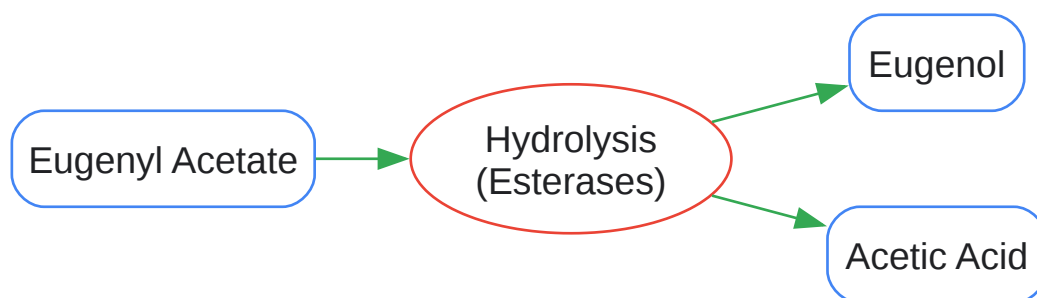
- Chemical Name: 4-allyl-2-methoxyphenyl acetate
- Synonyms: Acetyl eugenol, Eugenol acetate
- CAS Number: 93-28-7
- Molecular Formula: $C_{12}H_{14}O_3$
- Molecular Weight: 206.24 g/mol

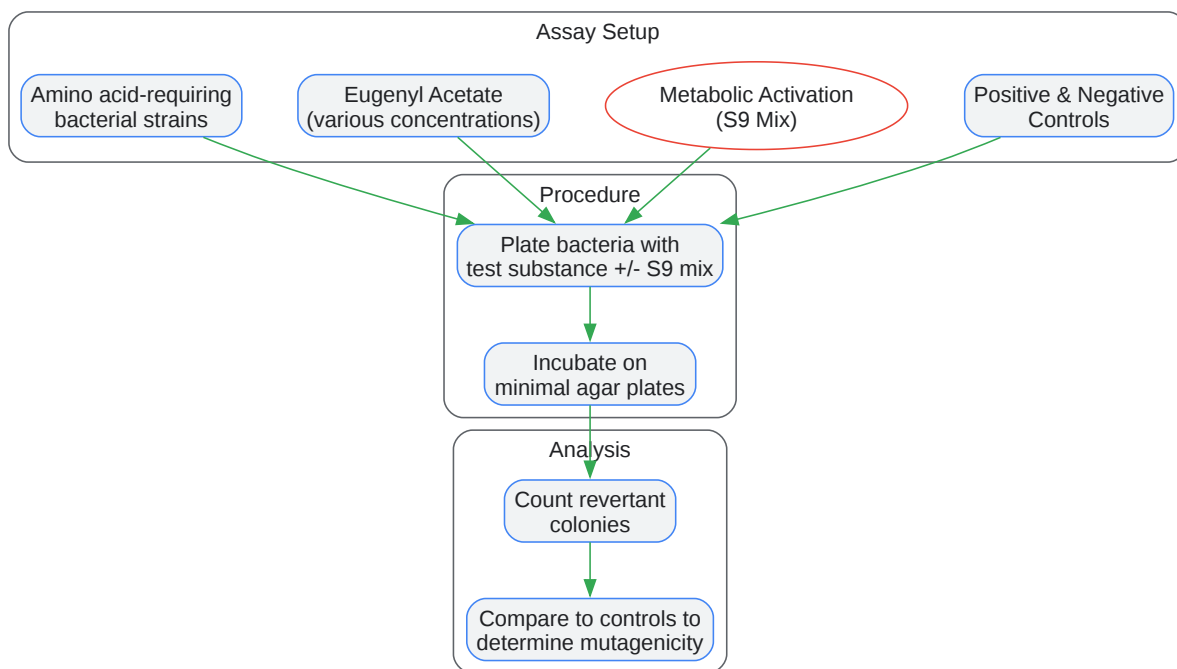
- Appearance: Colorless to pale yellow liquid or solid with a mild clove aroma.[1]

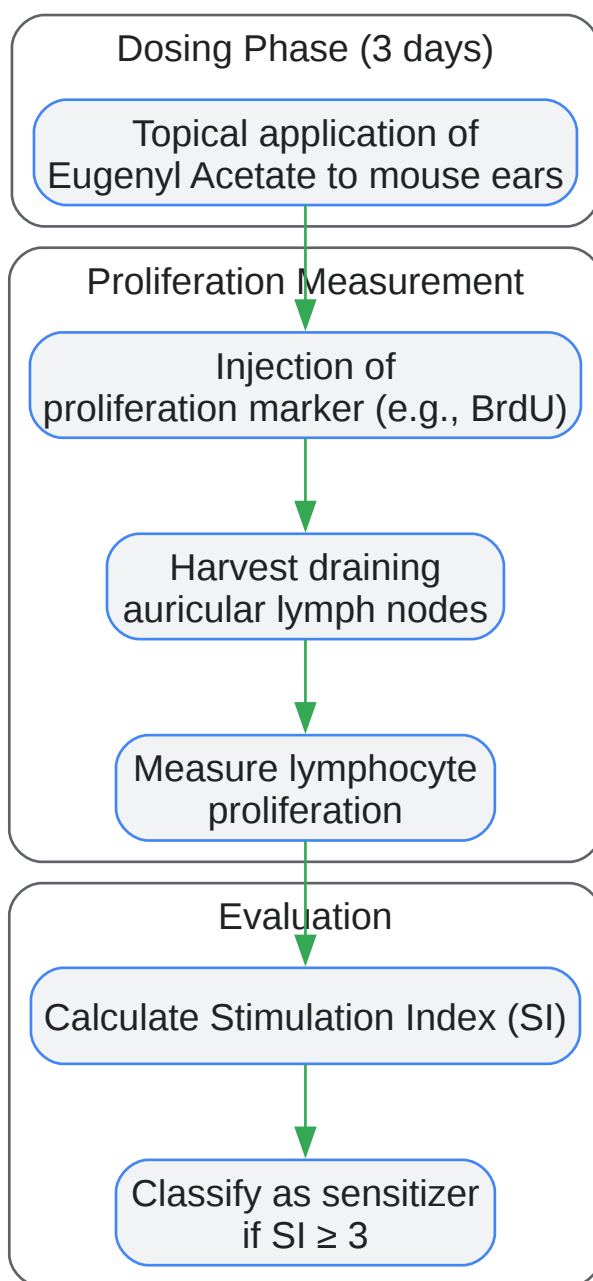
Metabolism and Pharmacokinetics

The primary metabolic pathway for **eugenyl acetate** is its rapid and complete hydrolysis to eugenol and acetic acid.[2] This enzymatic process is a critical determinant of its toxicological profile, as the systemic exposure is predominantly to eugenol.

Hydrolysis of Eugenyl Acetate







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